

# Molecular weight of 1-(pyrimidin-2-yl)ethan-1-ol

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## Compound of Interest

Compound Name: 2-(pyrimidin-2-ylsulfanyl)ethan-1-ol

Cat. No.: B1342641

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An In-depth Technical Guide on the Molecular Weight of 1-(pyrimidin-2-yl)ethan-1-ol

This guide provides a detailed analysis of the molecular weight of 1-(pyrimidin-2-yl)ethan-1-ol, a topic of interest for researchers, scientists, and professionals in drug development. The document outlines the methodology for determining the molecular weight, presents the relevant data in a structured format, and includes a visualization of the informational workflow.

## Compound Identification and Formula

1-(pyrimidin-2-yl)ethan-1-ol is a heterocyclic compound containing a pyrimidine ring substituted with an ethanol group. The initial step in determining its molecular weight is to ascertain its molecular formula. Based on its chemical structure, the molecular formula is established as  $C_6H_8N_2O$ <sup>[1][2]</sup>. This formula indicates that each molecule of the compound consists of six carbon atoms, eight hydrogen atoms, two nitrogen atoms, and one oxygen atom.

## Calculation of Molecular Weight

The molecular weight of a compound is the sum of the atomic weights of its constituent atoms. The calculation is performed by multiplying the number of atoms of each element by its standard atomic weight and then summing these products.

## Experimental Protocols / Methodology

The determination of the molecular weight for 1-(pyrimidin-2-yl)ethan-1-ol follows a standard protocol based on its molecular formula:

- **Identify the Molecular Formula:** The chemical structure of 1-(pyrimidin-2-yl)ethan-1-ol is analyzed to determine the count of each type of atom, yielding the formula  $C_6H_8N_2O$ .
- **Determine Atomic Weights:** The conventional atomic weights for Carbon (C), Hydrogen (H), Nitrogen (N), and Oxygen (O) are obtained from the IUPAC Commission on Isotopic Abundances and Atomic Weights.
  - Carbon: 12.011 u
  - Hydrogen: 1.008 u<sup>[3]</sup>
  - Nitrogen: 14.007 u<sup>[4][5]</sup>
  - Oxygen: 15.999 u<sup>[6][7]</sup>
- **Calculate Total Mass for Each Element:** The number of atoms of each element is multiplied by its atomic weight.
  - Mass of Carbon = 6 atoms \* 12.011 u/atom
  - Mass of Hydrogen = 8 atoms \* 1.008 u/atom
  - Mass of Nitrogen = 2 atoms \* 14.007 u/atom
  - Mass of Oxygen = 1 atom \* 15.999 u/atom
- **Summation:** The masses of all elements are summed to compute the final molecular weight of the compound.

## Data Presentation

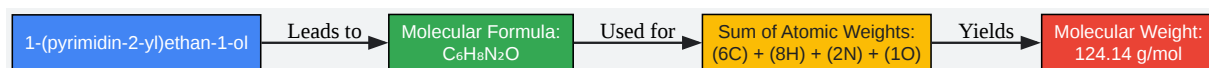
The quantitative data pertaining to the molecular weight of 1-(pyrimidin-2-yl)ethan-1-ol is summarized in the table below for clarity and ease of comparison.

Element (Symbol)	Number of Atoms	Standard Atomic Weight (u)	Total Mass per Element (u)
Carbon (C)	6	12.011[8][9]	72.066
Hydrogen (H)	8	1.008[3][10]	8.064
Nitrogen (N)	2	14.007[4][11]	28.014
Oxygen (O)	1	15.999[6][7]	15.999
Total	17	124.143	

The calculated molecular weight is approximately 124.14 g/mol , which aligns with commercially available data for this compound[1][2][12].

## Visualization of Workflow

The logical relationship for determining the molecular weight is visualized in the following diagram.



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### Molecular Weight Determination Workflow

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